

comparative environmental impact assessment of terbutylazine and simazine

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Compound of Interest

Compound Name: Terbutylazine

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Comparative Environmental Impact Assessment: Terbutylazine vs. Simazine

A comprehensive guide for researchers, scientists, and drug development professionals on the environmental profiles of two common triazine herbicides.

This guide provides a detailed comparison of the environmental impact of **terbutylazine** and simazine, two widely used triazine herbicides. The following sections present a comprehensive analysis of their physicochemical properties, ecotoxicity, environmental fate, and regulatory status, supported by experimental data and methodologies.

Data Presentation: At-a-Glance Comparison

The following tables summarize the key quantitative data for **terbutylazine** and simazine, facilitating a direct comparison of their environmental characteristics.

Table 1: Physicochemical Properties

Property	Terbuthylazine	Simazine	Source(s)
Chemical Formula	C ₉ H ₁₆ ClN ₅	C ₇ H ₁₂ ClN ₅	[1]
Molar Mass (g/mol)	229.71	201.66	[1]
Water Solubility (mg/L at 20-25°C)	5.0 - 9.0	3.5 - 5.0	[1][2]
Vapor Pressure (mPa at 20-25°C)	0.09 - 0.23	0.61 - 8.1 x 10 ⁻⁴	[1]
Log K _{ow} _ (Octanol-Water Partition Coefficient)	3.2 - 3.4	1.96 - 2.18	[1]
K _{oc} _ (Soil Organic Carbon-Water Partitioning Coefficient)	224 - 526	103 - 160	[1]
Henry's Law Constant (Pa m ³ /mol at 25°C)	2.3 x 10 ⁻³	4.63 x 10 ⁻⁵	[1]

Table 2: Ecotoxicity Data

Organism	Test	Terbuthylazine	Simazine	Source(s)
Fish (e.g., Rainbow Trout)	96-hour LC ₅₀ (mg/L)	1.3 - 4.6	>100	[3]
Aquatic Invertebrates (e.g., Daphnia magna)	48-hour EC ₅₀ (mg/L)	21	>100	[3]
Algae (e.g., Pseudokirchnerie lla subcapitata)	72-hour EC ₅₀ (µg/L)	12 - 21	48 - 100	[3]
Birds (e.g., Bobwhite Quail)	Oral LD ₅₀ (mg/kg bw)	>2000	>2000	[1]
Mammals (Rat)	Oral LD ₅₀ (mg/kg bw)	1590 - 2160	>5000	[1]
Bees	48-hour LD ₅₀ (µ g/bee)	>100 (contact)	>100 (contact)	[3]

Table 3: Environmental Fate

Parameter	Terbuthylazine	Simazine	Source(s)
Soil DT ₅₀ (aerobic, lab, days)	32 - 141	28 - 101	[2][3]
Aquatic DT ₅₀ (aerobic, days)	39 - 69	30 - 70	[2][3]
Photolysis Half-life (water, days)	Stable	25 - 200	[2]
Hydrolysis Half-life (days)	Stable at pH 5-9	Stable at pH 7, slow at acidic/alkaline pH	[1][2]
Bioaccumulation Potential	Low	Low	[2][3]

Table 4: Regulatory Status

Regulation	Terbuthylazine	Simazine	Source(s)
EU Drinking Water Limit (µg/L)	0.1 (for any single pesticide)	0.1 (for any single pesticide)	
WHO Drinking Water Guideline (µg/L)	7	2	
US EPA Drinking Water Standard (MCL, µg/L)	-	4	
EU Status	Approved	Not Approved	

Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from standardized tests established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key experiments cited.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- Test Organism: Typically Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Duration: 96 hours.
- Methodology:
 - Fish are acclimated to laboratory conditions.
 - Groups of fish are exposed to a range of concentrations of the test substance in water. A control group is exposed to water without the test substance.
 - The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.

- Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- The LC_{50} (the concentration of the substance that is lethal to 50% of the test organisms) is calculated at the end of the test.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Test Organism: *Daphnia magna*.
- Test Duration: 48 hours.
- Methodology:
 - Young daphnids (less than 24 hours old) are used for the test.
 - Groups of daphnids are exposed to a series of concentrations of the test substance in a defined medium. A control group is maintained in the medium alone.
 - The test is carried out in the dark at a constant temperature.
 - The number of immobilized daphnids (those that are unable to swim) is recorded at 24 and 48 hours.
 - The EC_{50} (the concentration of the substance that causes immobilization in 50% of the daphnids) is determined.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

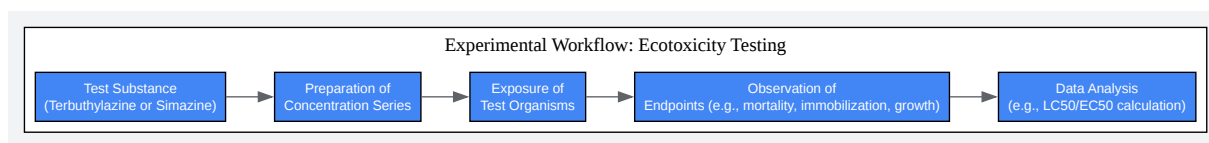
This test determines the effect of a substance on the growth of freshwater algae.

- Test Organism: Typically *Pseudokirchneriella subcapitata* (a green alga).
- Test Duration: 72 hours.
- Methodology:

- Exponentially growing cultures of the test alga are exposed to a range of concentrations of the test substance in a nutrient-rich medium.
- The cultures are incubated under constant illumination and temperature.
- Algal growth is measured at 24, 48, and 72 hours by determining the cell concentration or a surrogate parameter like chlorophyll fluorescence.
- The EC₅₀ (the concentration that causes a 50% reduction in algal growth rate or yield compared to the control) is calculated.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Signaling Pathways and Experimental Workflows

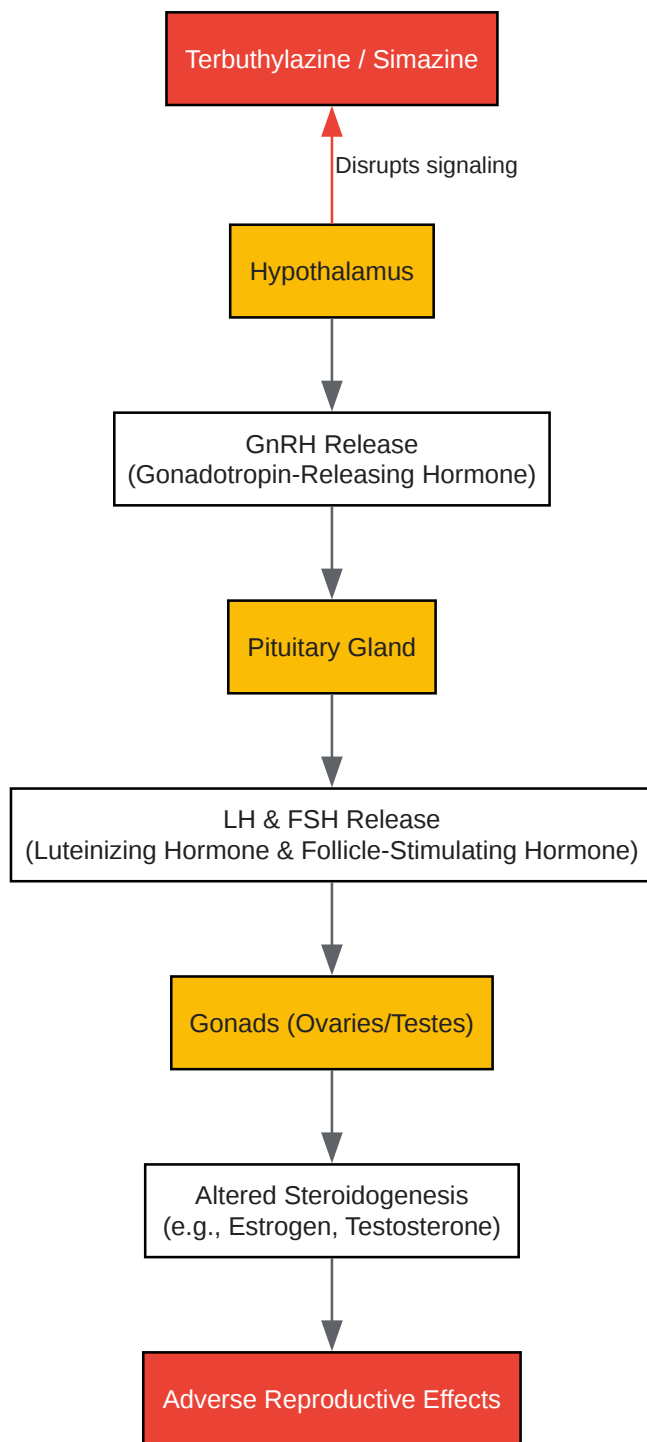
The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways affected by **terbuthylazine** and simazine in non-target organisms and a typical experimental workflow for ecotoxicity testing.

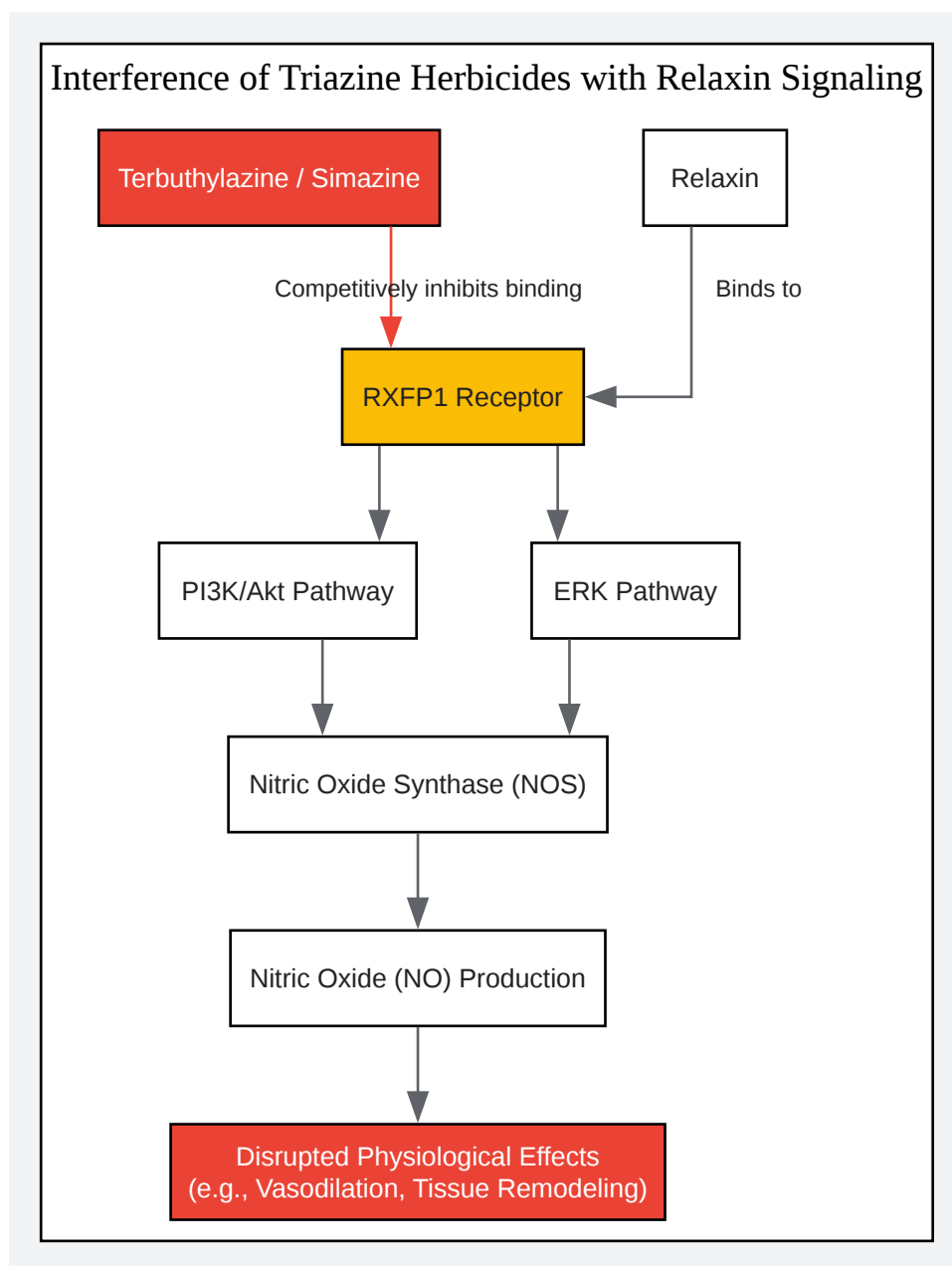


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Experimental workflow for ecotoxicity testing.

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Triazine interference with relaxin signaling.

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